

Cassiaside C vs. Cassiaside C2: Available Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: cassiaside C2

Cat. No.: S643775

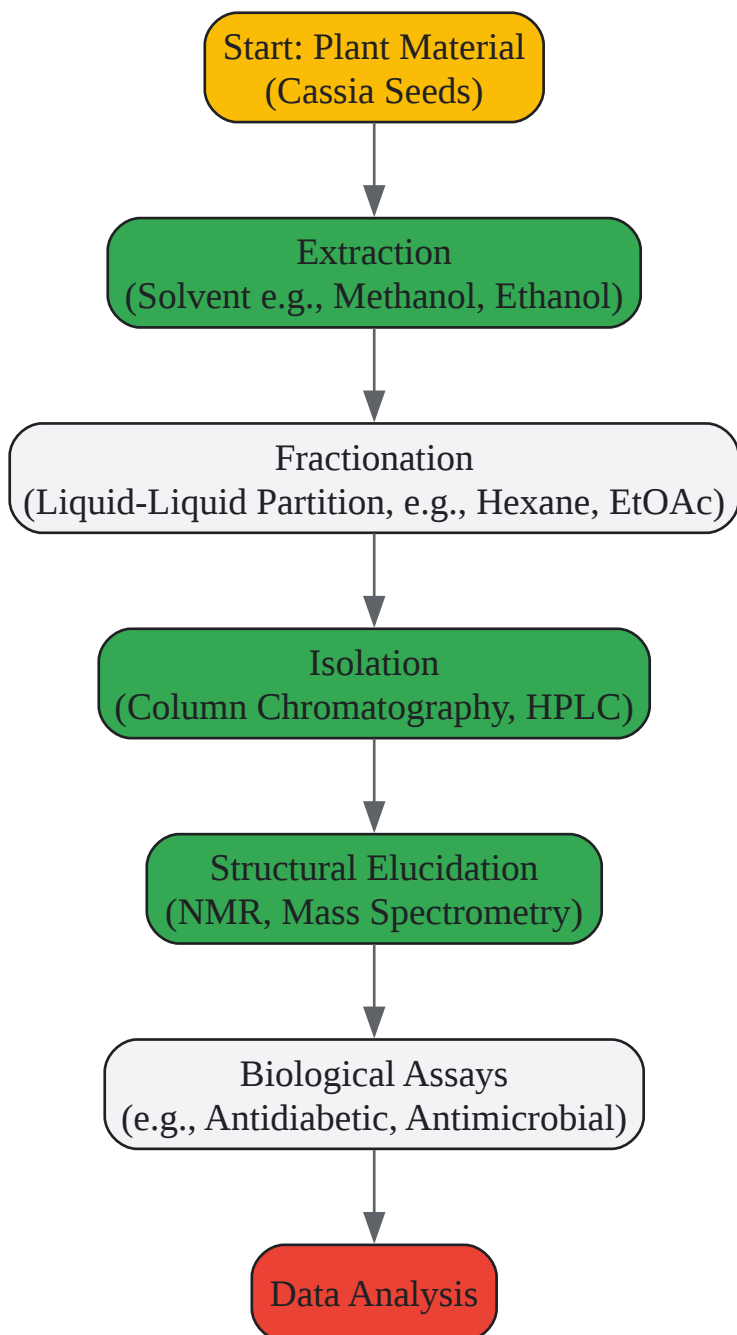
Get Quote

The following table consolidates all identifiable information about Cassiaside C and **Cassiaside C2** from the search results. Please note that many key details for a direct comparison are not provided.

Feature	Cassiaside C	Cassiaside C2
Chemical Classification	Naphthopyrone glycoside [1] [2]	Naphthopyrone glycoside [3]
Natural Source	Seeds of <i>Cassia tora</i> and <i>Cassia obtusifolia</i> [1] [2] [3]	Seeds of <i>Cassia tora</i> [3]
Reported Biological Activities	Mentioned in phytochemical reviews, but specific activities are not detailed in the provided excerpts [1] [2].	Mentioned in phytochemical reviews, but specific activities are not detailed in the provided excerpts [3].
Isolation & Identification	Isolated from the seeds [1] [2].	Isolated from the seeds [3].
Quantitative Data (e.g., IC50, efficacy)	No data available from search results.	No data available from search results.
Structural Information	No specific structural diagram or difference is provided.	No specific structural diagram or difference is provided.
Toxicity Data	No specific data available for this compound.	No specific data available for this compound.

General Experimental Context

The provided research does not detail specific experimental protocols for comparing Cassiaside C and C2. However, the general workflow for studying such compounds typically involves the following steps, which are reflected in the broader literature on *Cassia* seed phytochemistry [1] [2] [3]:



[Click to download full resolution via product page](#)

Key Techniques:

- **Extraction and Isolation:** Compounds are typically obtained from dried seeds using solvents like methanol or ethanol, followed by separation techniques such as column chromatography and preparative HPLC [1] [2] [3].
- **Structural Elucidation:** The identity of purified compounds is determined using spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) [1] [2].
- **Bioactivity Testing:** Crude extracts and pure compounds are evaluated in relevant biological assays. For *Cassia* seeds, common targets include α -glucosidase and α -amylase enzymes for antidiabetic activity, and various microbial strains for antimicrobial effects [4] [5].

Suggestions for Further Research

Given the lack of a direct comparison, the following steps may be necessary to obtain the detailed information you require:

- **Specialized Databases:** Search in-depth chemical and pharmacological databases like SciFinder, Reaxys, or the Chinese National Knowledge Infrastructure (CNKI) using the precise compound names.
- **Original Isolation Studies:** Locate the original research papers that first reported the isolation of **Cassiaside C2** and **Cassiaside C**. These publications are likely to contain the most detailed structural and initial characterization data.
- **Broaden the Search:** Explore the broader literature on naphthopyrone glycosides from *Cassia* species, as the properties of C and C2 may be inferred from studies on structurally similar compounds like cassiaside or rubrofusarin gentiobioside.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Cassiae semen: A review of its phytochemistry and ... [spandidos-publications.com]
2. Cassiae semen: A review of its phytochemistry and ... [pmc.ncbi.nlm.nih.gov]
3. A Review of Recent Studies on the Antioxidant and Anti ... [academia.edu]

4. Review on Cassia alata Bioactive Compounds: In silico, in ... [pmc.ncbi.nlm.nih.gov]

5. Exploring the therapeutic mechanisms of Cassia glauca in ... [pubs.rsc.org]

To cite this document: Smolecule. [Cassiaside C vs. Cassiaside C2: Available Data]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b643775#cassiaside-c2-vs-cassiaside-c-differences]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com